

Application Notes and Protocols for GDP366 Administration in In Vivo Studies

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Compound of Interest

Compound Name: GDP366

Cat. No.: B15608822

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Introduction

GDP366 is a novel small-molecule compound that functions as a dual inhibitor of survivin and oncoprotein 18 (Op18/stathmin).[1][2] Survivin is a member of the inhibitor of apoptosis protein (IAP) family and plays a crucial role in both cell survival and the regulation of mitosis.[1][3] Op18 is an oncoprotein involved in the regulation of microtubule dynamics.[1] Both proteins are frequently overexpressed in various cancers, making them attractive targets for therapeutic intervention.[1][2] **GDP366** has been shown to potently and selectively inhibit the expression of both survivin and Op18 at the mRNA and protein levels.[1][2] This inhibition leads to cell growth inhibition, induction of cellular senescence, and mitotic catastrophe in cancer cells.[1][4] In vivo studies have demonstrated the anti-tumor efficacy of **GDP366** in a xenograft mouse model.[1][4]

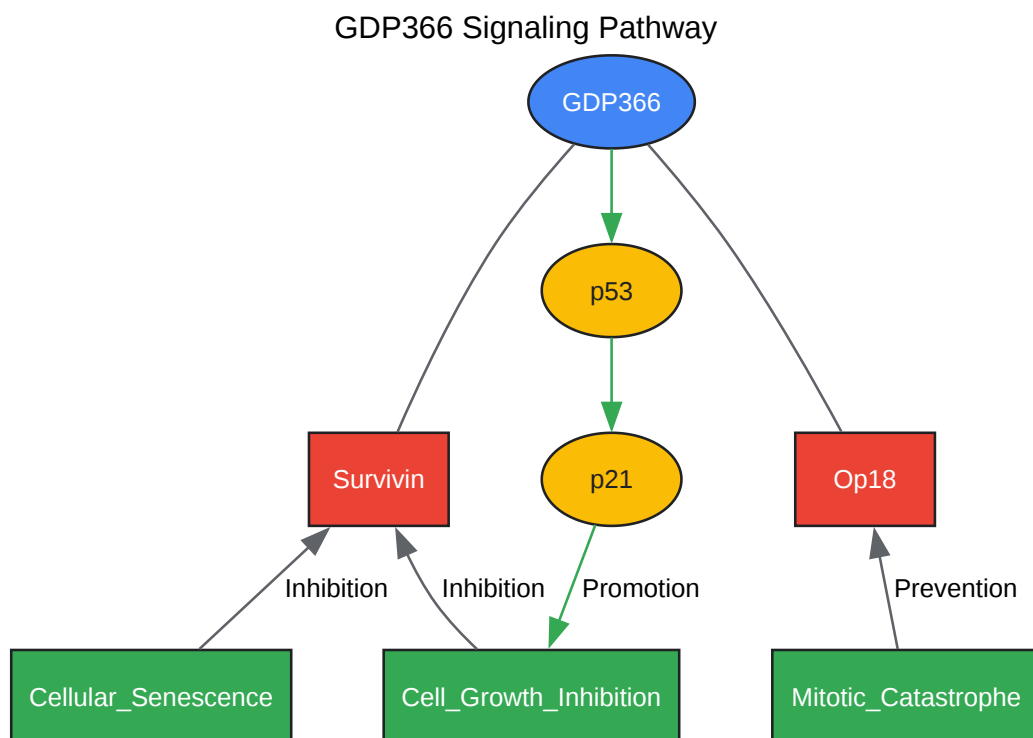
These application notes provide a comprehensive overview of the administration and dosage of **GDP366** for in vivo research, based on published preclinical data.

Mechanism of Action and Signaling Pathway

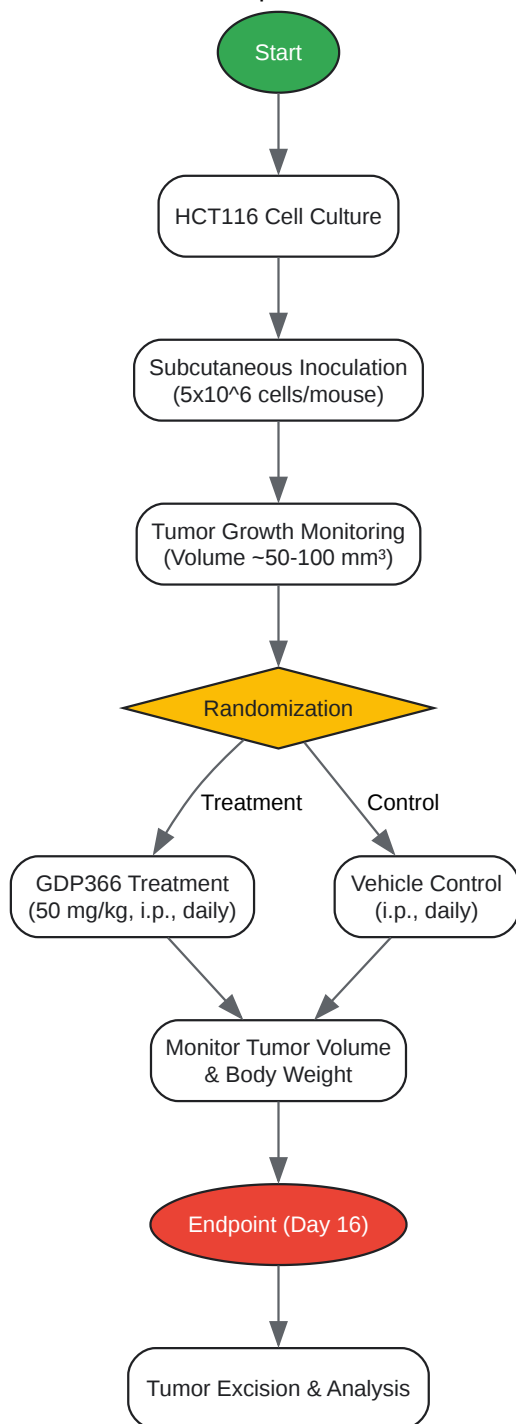
GDP366 exerts its anti-cancer effects by simultaneously downregulating two key proteins involved in cancer cell proliferation and survival: survivin and Op18.[1][2] The inhibition of these proteins disrupts critical cellular processes, leading to anti-tumor activity. The proposed signaling pathway for **GDP366**'s action involves the following steps:

- Inhibition of Survivin and Op18: **GDP366** decreases the mRNA and protein levels of both survivin and Op18.[1][2]
- Induction of p53 and p21: The compound potently increases the levels of the tumor suppressor protein p53 and the cyclin-dependent kinase inhibitor p21.[1][2] However, the inhibitory effect of **GDP366** on survivin and Op18 is independent of p53 and p21 status.[1]
- Cellular Consequences: The dual inhibition of survivin and Op18, coupled with the upregulation of p53 and p21, leads to several downstream cellular effects, including:
 - Cell Growth Inhibition: A significant reduction in the proliferation of tumor cells.[1]
 - Cellular Senescence: A state of irreversible cell cycle arrest.[1]
 - Mitotic Catastrophe: Aberrant mitosis leading to cell death.[1]
 - Polyploidy: The state of having more than two sets of homologous chromosomes, resulting from failed cell division.[1]

Signaling Pathway Diagram



GDP366 In Vivo Experimental Workflow

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